

# CAS number for 6(5H)-Phenanthridinone,4-bromo-

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## Compound of Interest

Compound Name: 6(5H)-Phenanthridinone,4-bromo-

Cat. No.: B12328797

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An In-Depth Technical Guide to 6(5H)-Phenanthridinone, 4-bromo-

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 6(5H)-Phenanthridinone, 4-bromo-, a heterocyclic compound belonging to a class of molecules with significant interest in medicinal chemistry and drug development. While specific experimental data for the 4-bromo isomer is limited in publicly available literature, this document extrapolates from the well-studied phenanthridinone core and its other derivatives to provide a thorough understanding of its chemical properties, synthesis, and potential biological applications.

## Chemical Identity and Properties

The 6(5H)-phenanthridinone scaffold is a tricyclic aromatic system that forms the core of various natural alkaloids and synthetic molecules with potent biological activity. The bromo-substitution at the 4-position is expected to modulate its physicochemical and pharmacological properties.

A specific CAS Registry Number for 6(5H)-Phenanthridinone, 4-bromo- could not be definitively identified from publicly accessible databases. For reference, the CAS number for the parent compound, 6(5H)-Phenanthridinone, is 1015-89-0<sup>[1][2][3]</sup>.

Table 1: Physicochemical Properties

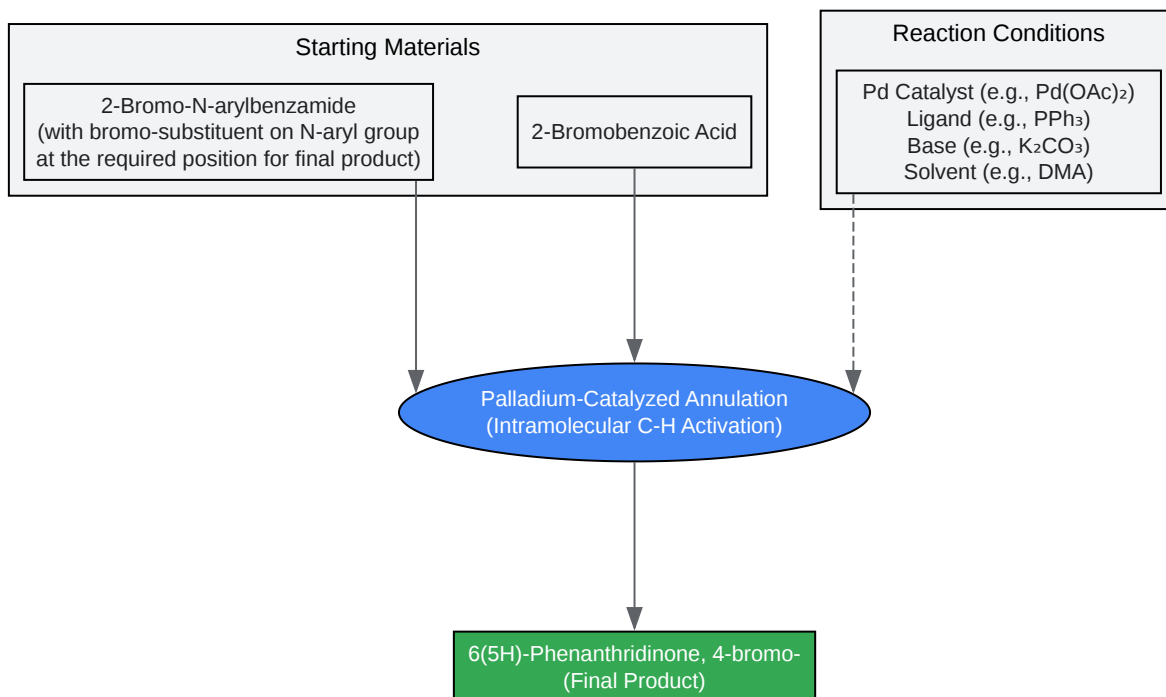
Property	Value (6(5H)-Phenanthridinone, 4-bromo-)	Value (6(5H)-Phenanthridinone, Parent Compound)
CAS Number	Not Found	1015-89-0[1][2][3]
Molecular Formula	C <sub>13</sub> H <sub>8</sub> BrNO	C <sub>13</sub> H <sub>9</sub> NO[1][2]
Molecular Weight	274.11 g/mol	195.22 g/mol [1]
Appearance	---	White to light orange powder/crystal[3][4]
Melting Point	---	290-292 °C[3]
Boiling Point	---	435 °C[3]
Solubility	---	Soluble in DMSO; Insoluble in water[3]

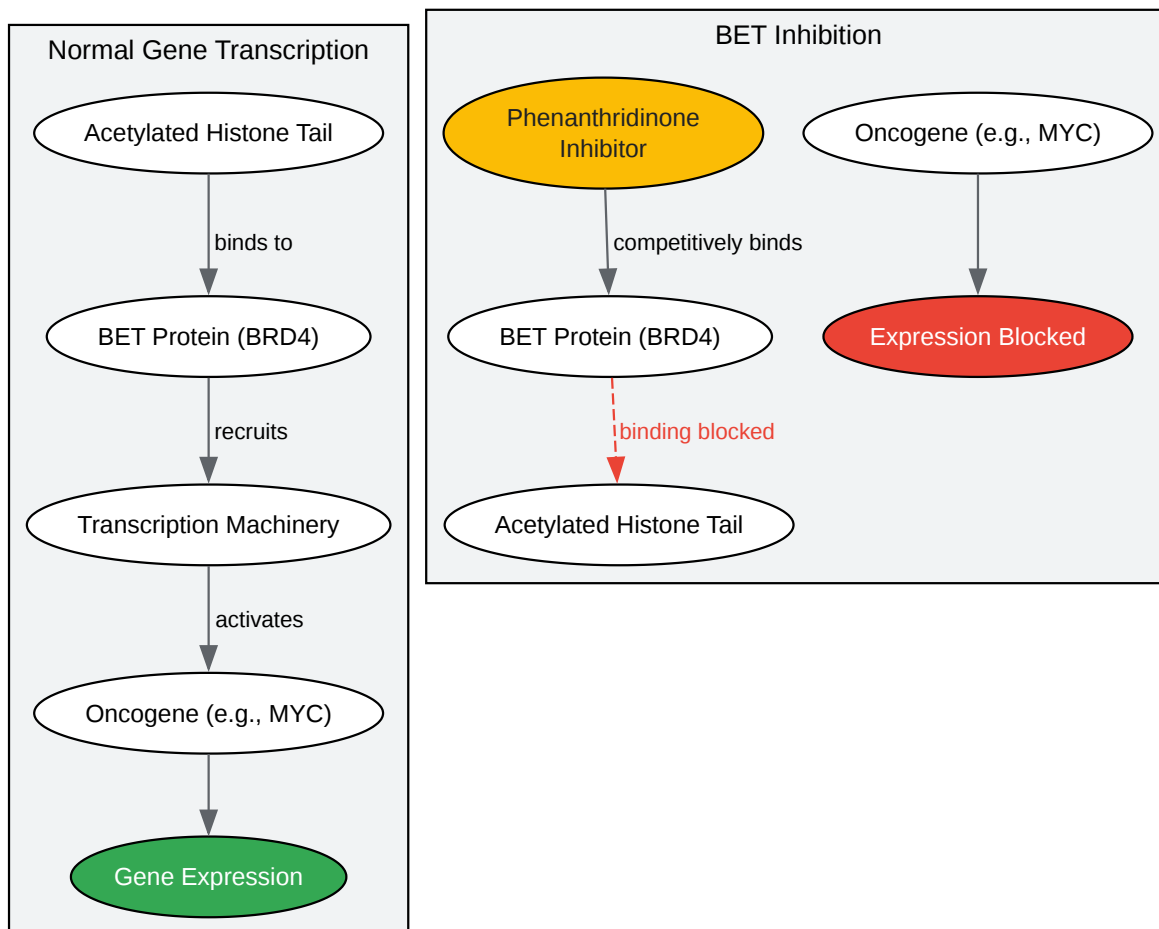
## Synthesis and Experimental Protocols

The synthesis of the phenanthridinone skeleton is well-documented, with several modern synthetic strategies available. These methods are generally applicable to the preparation of substituted derivatives, including 4-bromo-6(5H)-phenanthridinone. One of the most robust and versatile methods is the palladium-catalyzed intramolecular C-H bond functionalization.

### General Synthesis via Palladium-Catalyzed Annulation

A common and effective route involves the palladium-catalyzed annulation of an N-substituted 2-bromobenzamide with a 2-bromobenzoic acid derivative. This approach offers high yields and is compatible with a variety of functional groups.





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## References

- 1. 6(5H)-Phenanthridinone | C<sub>13</sub>H<sub>9</sub>NO | CID 1853 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 6(5H)-Phenanthridinone [webbook.nist.gov]

- 3. 6(5H)-Phenanthridone | 1015-89-0 [chemicalbook.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)